

Technical Guide: Physicochemical Properties of 2-Methoxy-5-nitrophenol

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Compound of Interest

Compound Name: 2-Methoxy-5-nitrophenol

Cat. No.: B041512

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **2-Methoxy-5-nitrophenol** (CAS No: 636-93-1), a key intermediate in the synthesis of various pharmacologically active molecules. This document outlines its core physical properties, details the standardized experimental methodologies for their determination, and presents a relevant synthetic workflow.

Core Physicochemical Data

2-Methoxy-5-nitrophenol, also known as 5-Nitroguaiacol, is a yellow to light brown crystalline powder. Its key physical properties are summarized below, providing a range of values reported in the literature.

Property	Value	Conditions
Melting Point	103-107 °C	Ambient Pressure
Boiling Point	110-112 °C	at 1 mmHg

Note: The reported values for the melting point show slight variations across different sources, which is common and can be attributed to the purity of the sample and the specific methodology used for determination.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols for Determination of Physical Properties

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment.^[7] The following are detailed standard laboratory protocols for these measurements.

Melting Point Determination (Capillary Method)

This method is the most common technique for determining the melting point of a solid organic compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)^[8]
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle (optional, for pulverizing samples)
- Heating medium (mineral oil for Thiele tube)

Procedure:

- Sample Preparation: A small amount of the dry **2-Methoxy-5-nitrophenol** sample is finely powdered. The open end of a capillary tube is jabbed into the powder to pack a small amount of the sample into the sealed end. The tube is then tapped gently or dropped through a long glass tube to ensure the sample is tightly packed to a height of 2-3 mm.^{[8][9]}
- Apparatus Setup:
 - Mel-Temp Apparatus: The capillary tube is inserted into the sample holder of the apparatus. The thermometer is placed in its designated slot.
 - Thiele Tube: The capillary tube is attached to a thermometer using a small rubber band, ensuring the sample is aligned with the thermometer bulb. The thermometer is then

inserted into the Thiele tube, which is filled with mineral oil to a level just above the side-arm.[8]

- Heating and Observation:

- The apparatus is heated gradually. A rapid heating rate can be used initially to approach the expected melting point, but the rate should be slowed to approximately 1-2 °C per minute as the melting point is neared to ensure accuracy.[10]
- The melting range is recorded. This is the range from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample has completely liquefied.[7][10]
- Purity Assessment: A pure compound will exhibit a sharp melting range of 0.5-2.0 °C. The presence of impurities typically causes a depression of the melting point and a broadening of the melting range.[7]

Boiling Point Determination (Micro-Reflux or Thiele Tube Method)

For determining the boiling point at reduced pressure, as is cited for **2-Methoxy-5-nitrophenol**, specialized vacuum distillation equipment is required. The following describes a standard micro-scale method for determination at atmospheric pressure, which can be adapted for vacuum conditions.

Apparatus:

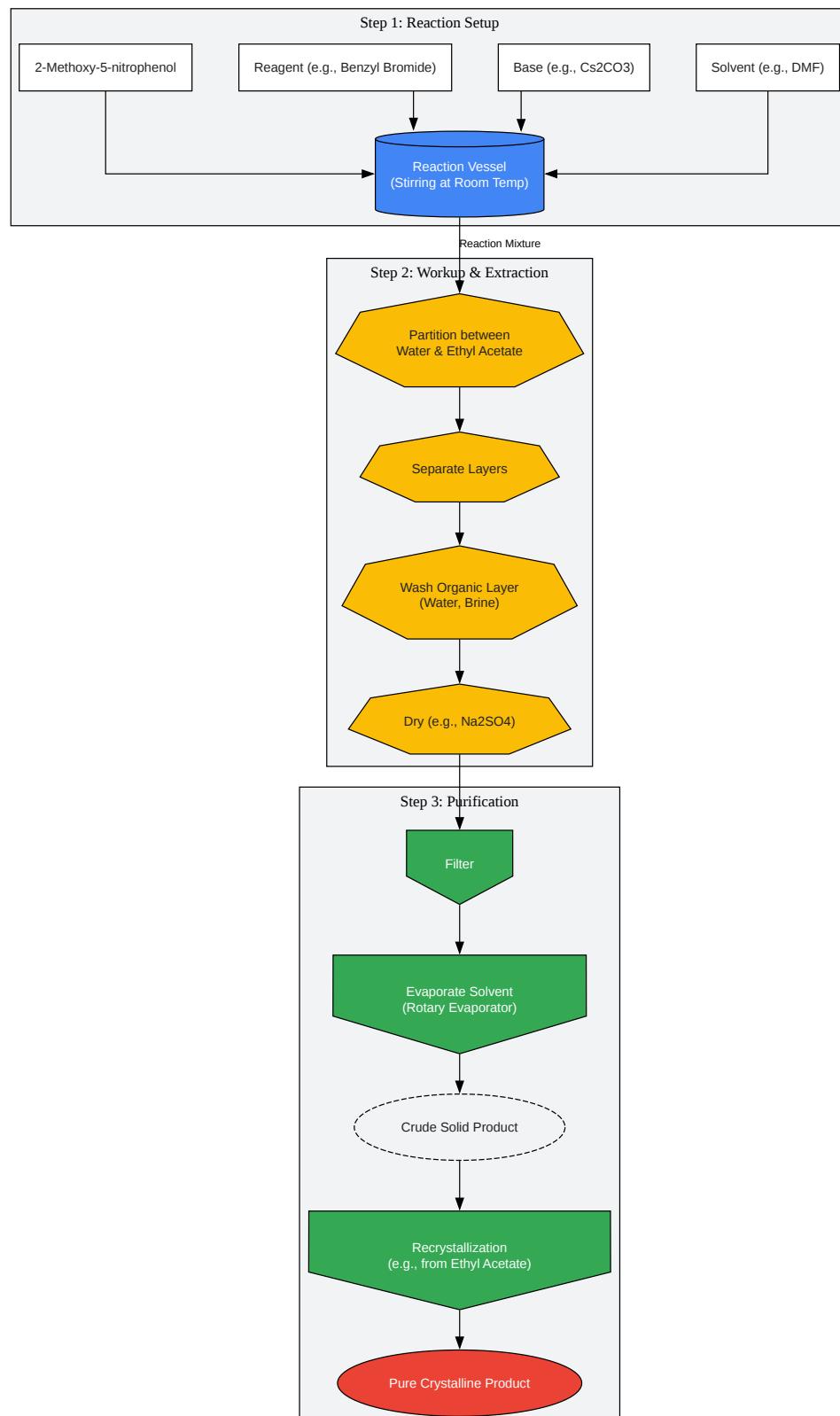
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube or an aluminum block heating apparatus[11]
- Heating source (e.g., Bunsen burner or heating mantle)

Procedure:

- Sample Preparation: A few milliliters of the liquid sample (or molten solid) are placed into a small test tube or fusion tube.[5][11]
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with its open end downwards, submerged in the liquid.[5][11]
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a Thiele tube or aluminum heating block. The thermometer bulb should be positioned adjacent to the test tube.[5]
- Heating and Observation:
 - The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
 - Upon reaching the boiling point, the vapor pressure of the liquid equals the external pressure, and a rapid, continuous stream of bubbles will emerge from the capillary tube.
 - The heat source is then removed, and the apparatus is allowed to cool slowly.
- Recording the Boiling Point: The stream of bubbles will slow and eventually stop. The moment the liquid begins to be drawn back into the capillary tube, the vapor pressure inside the capillary equals the external atmospheric pressure. The temperature recorded at this exact moment is the boiling point of the liquid.[5]

Synthetic Workflow Visualization

2-Methoxy-5-nitrophenol serves as a crucial starting material in the synthesis of inhibitors for targets like Vascular Endothelial Growth Factor (VEGF) and in the creation of GABA analogues and phosphodiesterase inhibitors such as Rolipram. The following diagram illustrates a generalized synthetic workflow involving this compound.



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Caption: Generalized workflow for the synthesis and purification of a derivative from **2-Methoxy-5-nitrophenol**.

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